

An In-Depth Technical Guide to N-(4-Bromophenyl)picolinamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **N-(4-Bromophenyl)picolinamide**

Cat. No.: **B182017**

[Get Quote](#)

CAS Number: 14547-73-0

Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(4-Bromophenyl)picolinamide**, a versatile molecule with significant potential in medicinal chemistry and materials science. From its fundamental physicochemical properties to its synthesis and potential biological activities, this document serves as a detailed resource for professionals engaged in research and development.

Introduction and Chemical Identity

N-(4-Bromophenyl)picolinamide is an organic compound characterized by a picolinamide moiety linked to a 4-bromophenyl group.^[1] This structure, featuring a pyridine ring, an amide linker, and a brominated benzene ring, makes it a valuable intermediate in the synthesis of more complex molecules.^[1] The presence of the bromine atom offers a reactive handle for further functionalization through various cross-coupling reactions, enhancing its utility in the development of novel compounds.^[2]

Table 1: Physicochemical Properties of **N-(4-Bromophenyl)picolinamide**

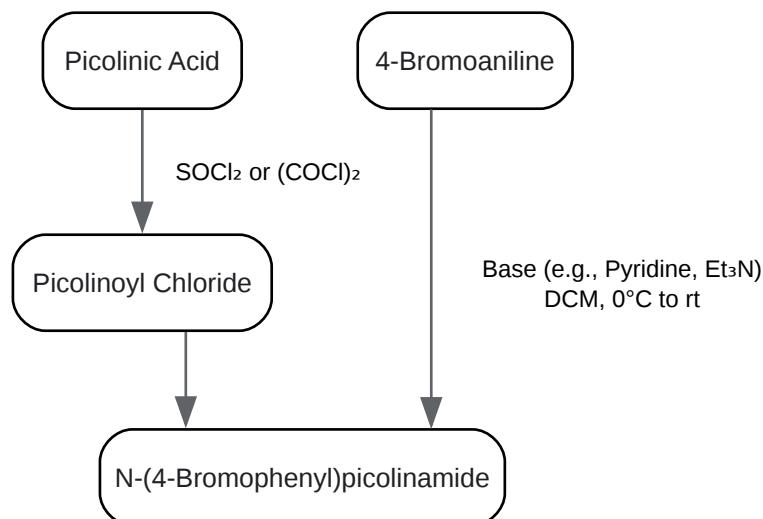
Property	Value	Source
CAS Number	14547-73-0	[1]
Molecular Formula	C ₁₂ H ₉ BrN ₂ O	[3]
Molecular Weight	277.12 g/mol	[4]
Boiling Point	311°C (Predicted)	[3]
Density	1.559 g/cm ³ (Predicted)	[3]
InChIKey	RAJKUZRIZUSGKU-UHFFFAOYSA-N	N/A

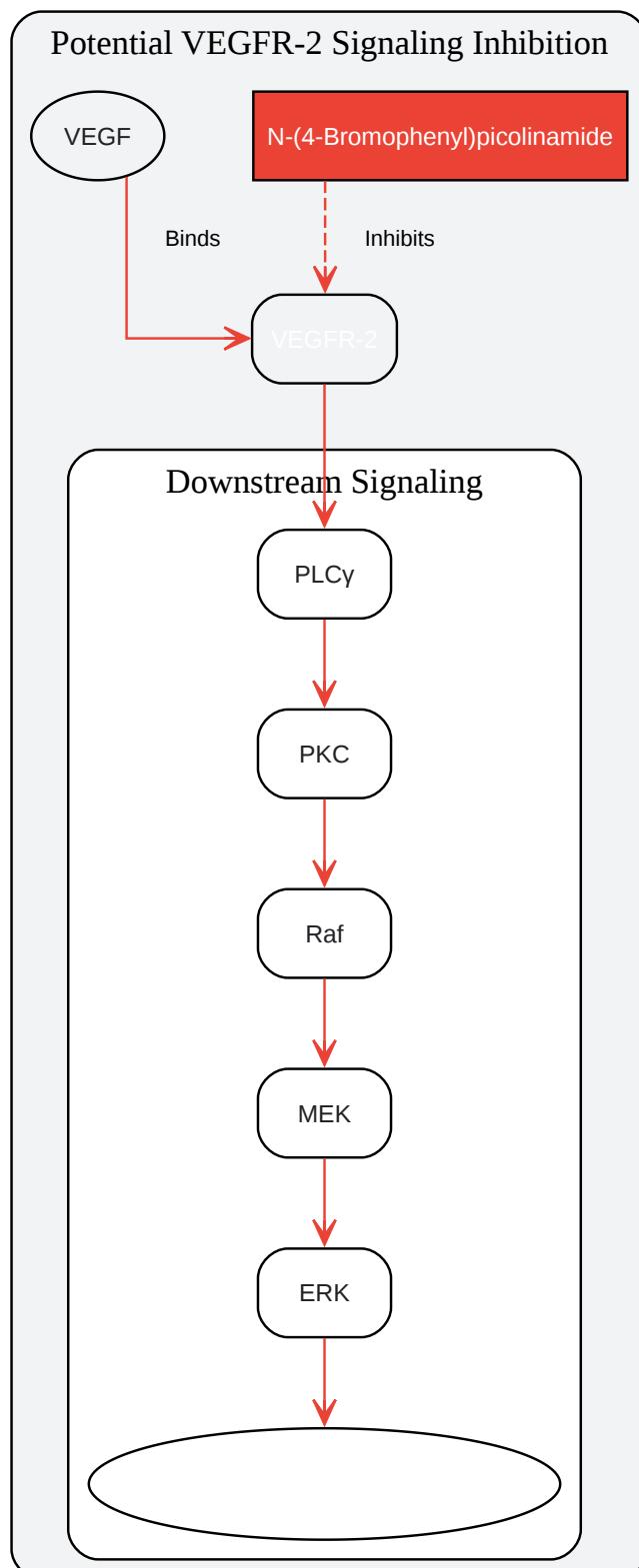
Synthesis and Characterization

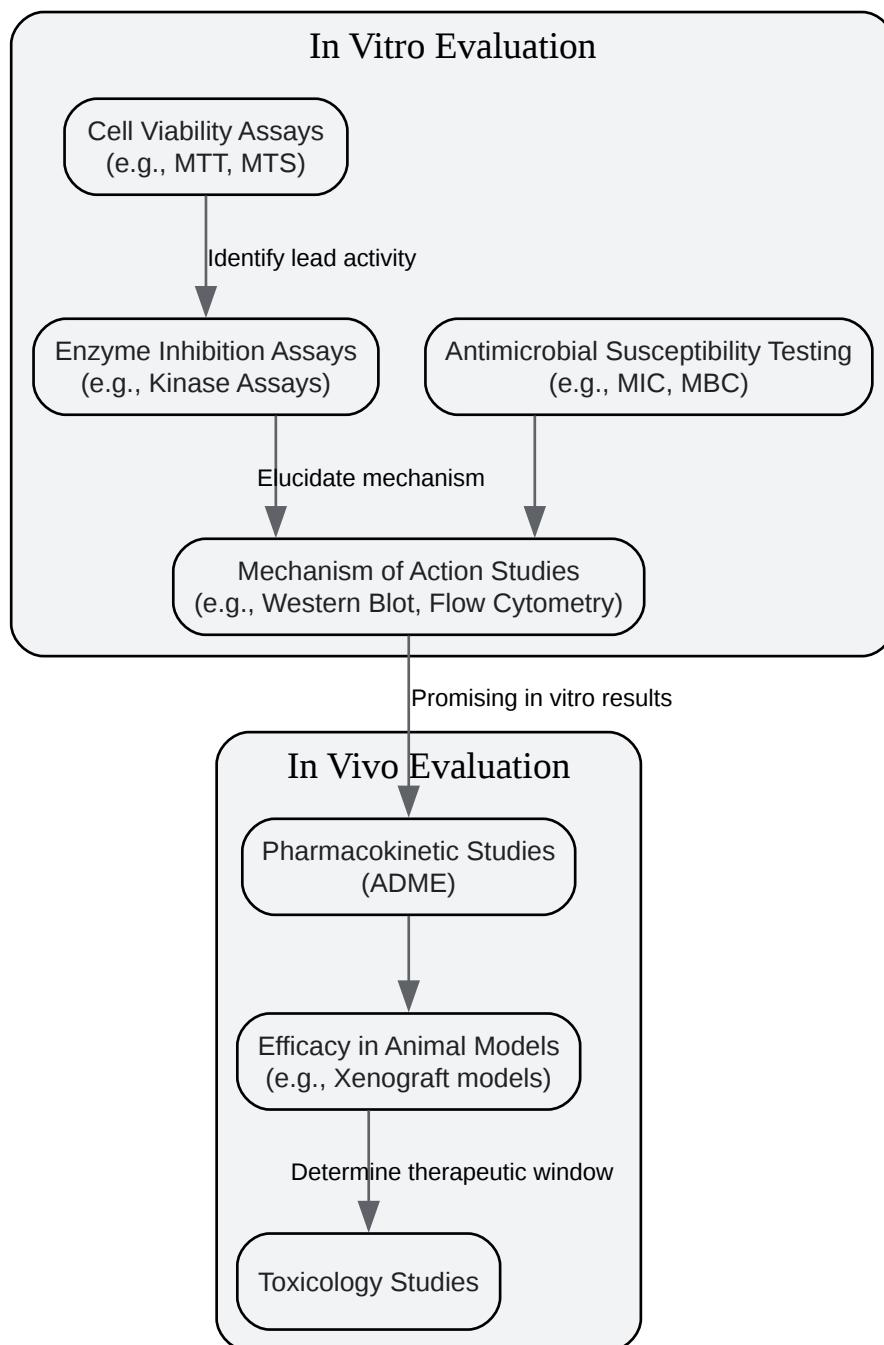
The synthesis of **N-(4-Bromophenyl)picolinamide** is typically achieved through the acylation of 4-bromoaniline with a derivative of picolinic acid. A reliable method involves the use of a coupling agent or the conversion of picolinic acid to a more reactive species like an acyl chloride.

Proposed Synthesis Workflow

A common and effective method for the synthesis of N-aryl amides is the reaction between a carboxylic acid and an aniline in the presence of a coupling agent. An alternative involves the conversion of the carboxylic acid to an acyl chloride followed by reaction with the aniline.[\[5\]](#) The following diagram illustrates a typical synthesis workflow for **N-(4-Bromophenyl)picolinamide**.





[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Design, synthesis and docking study of novel picolinamide derivatives as anticancer agents and VEGFR-2 inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. lookchem.com [lookchem.com]
- 4. N-(4-bromophenyl)picolinamide(14547-73-0) 1H NMR [m.chemicalbook.com]
- 5. Synthesis and structural characterisation of amides from picolinic acid and pyridine-2,6-dicarboxylic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to N-(4-Bromophenyl)picolinamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182017#n-4-bromophenyl-picolinamide-cas-number-14547-73-0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com